

Application Notes and Protocols for N-methylcyclopentanamine in Organic Synthesis

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Compound of Interest

Compound Name: *N*-methylcyclopentanamine

Cat. No.: B1588395

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Introduction

N-methylcyclopentanamine is a secondary amine that serves as a versatile building block in organic synthesis. Its unique structural motif, combining a cyclopentyl ring with an *N*-methyl group, imparts specific steric and electronic properties that are leveraged in the construction of complex molecules, particularly in the fields of medicinal chemistry and materials science. This document provides detailed application notes and experimental protocols for the use of **N**-methylcyclopentanamine as a reagent in key organic transformations.

Physicochemical Properties

N-methylcyclopentanamine is a colorless liquid at room temperature. Its hydrochloride salt is a solid, which offers improved stability and ease of handling.[\[1\]](#)

Property	Value	Reference
Molecular Formula	C ₆ H ₁₃ N	[2]
Molecular Weight	99.17 g/mol	[2]
Boiling Point	120-122 °C	[3]
CAS Number	2439-56-7	[2]

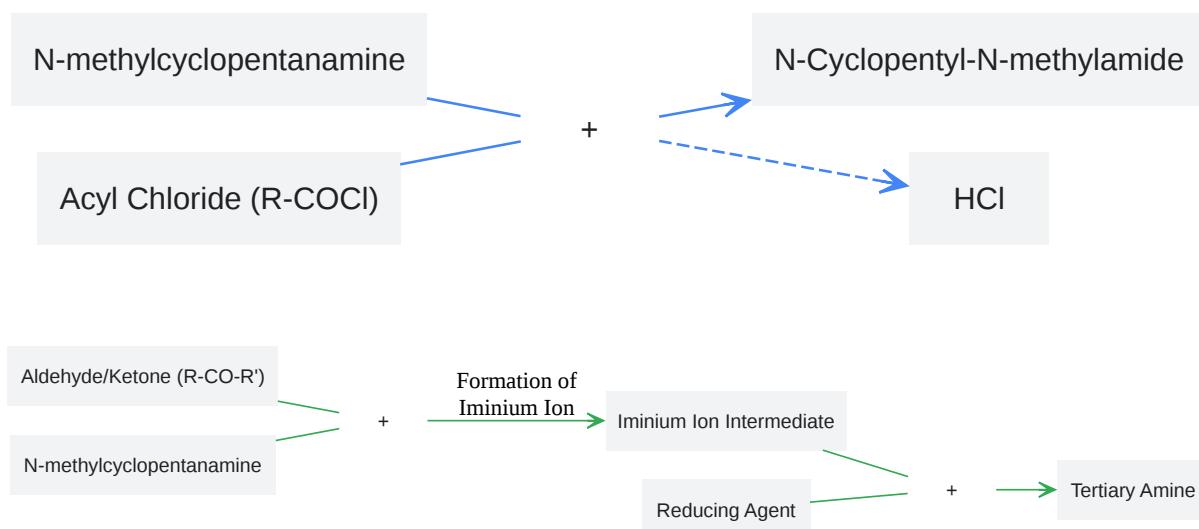
Applications in Organic Synthesis

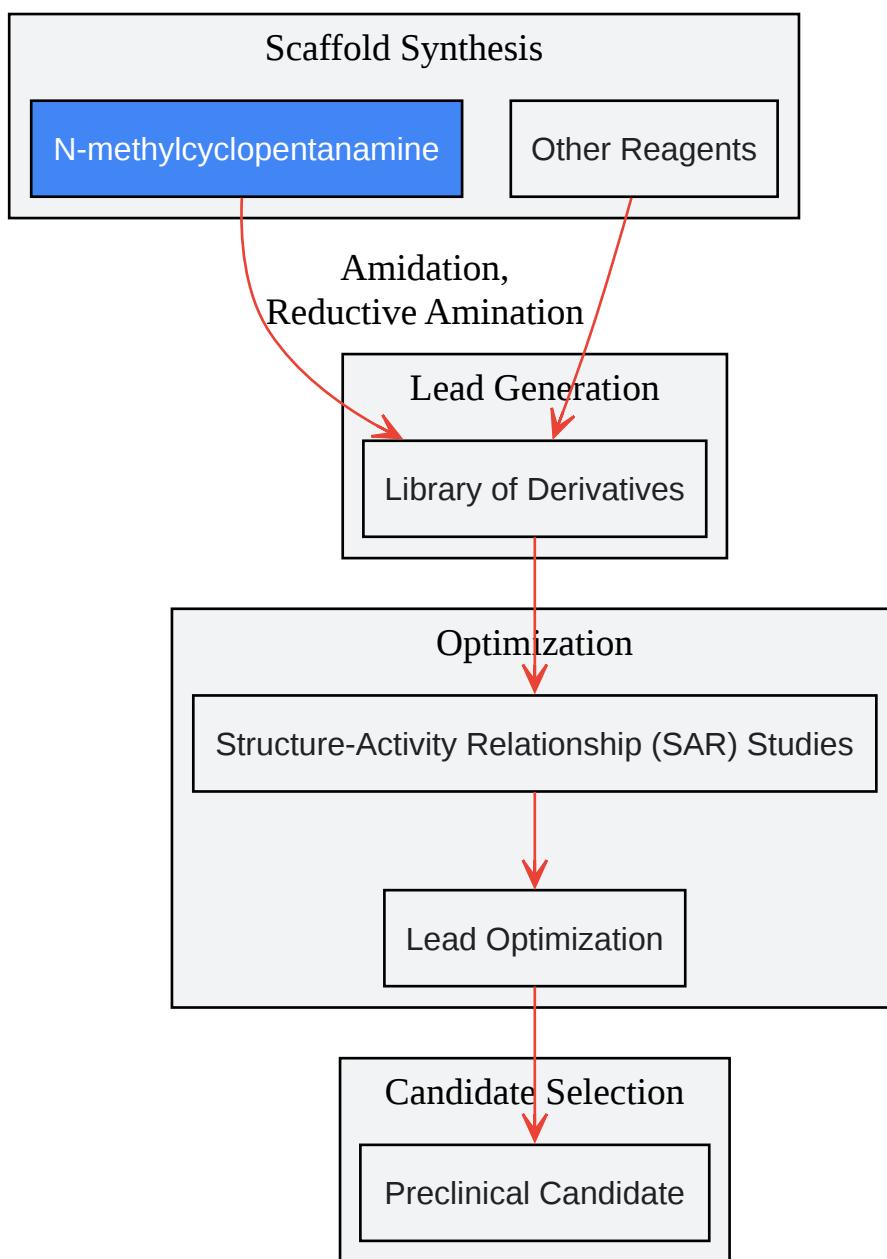
N-methylcyclopentanamine is primarily utilized as a nucleophile in a variety of bond-forming reactions. Its applications include the synthesis of substituted amides, tertiary amines, and heterocyclic compounds, which are often key intermediates in the development of pharmaceuticals and agrochemicals.[1][4][5]

Synthesis of N-Cyclopentyl-N-methylamides

The reaction of **N-methylcyclopentanamine** with acyl chlorides or other activated carboxylic acid derivatives provides a straightforward route to N-cyclopentyl-N-methylamides. These amides are prevalent in various biologically active molecules.

General Reaction Scheme:



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